

6-Cyanonicotinimide: An In-depth Technical Guide on Safety and Handling

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Compound of Interest

Compound Name: 6-Cyanonicotinimide

Cat. No.: B15232949

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Disclaimer: Information regarding the specific chemical "**6-Cyanonicotinimide**" is not readily available in public databases. This guide has been constructed based on data for structurally similar compounds, including nicotinamide and various cyanide-containing molecules. All researchers and professionals must handle this compound with extreme caution and establish rigorous safety protocols based on a thorough risk assessment. The information provided herein should be considered supplementary and not exhaustive.

Chemical and Physical Properties

Quantitative data for **6-Cyanonicotinimide** is not available. The following table summarizes the properties of the related compound, 5-Cyanonicotinimide.

Property	Value	Reference
Molecular Weight	146.15 g/mol	[1]
Molecular Formula	C7H6N4	[1]
XLogP3-AA	-0.5	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	1	[1]
Exact Mass	146.059246208 Da	[1]
Monoisotopic Mass	146.059246208 Da	[1]
Topological Polar Surface Area	86.6 Å ²	[1]
Heavy Atom Count	11	[1]
Formal Charge	0	[1]
Complexity	202	[1]

Hazard Identification and Safety Precautions

Due to the lack of specific data for **6-Cyanonicotinimide**, a comprehensive hazard assessment cannot be provided. However, based on its structure, which includes a cyanide group and a nicotinimide moiety, the following potential hazards should be considered:

- **High Toxicity:** The presence of a cyano group suggests a high potential for toxicity. Similar to other organic cyanides, it may be toxic if swallowed, inhaled, or in contact with skin.
- **Irritation:** It may cause skin, eye, and respiratory tract irritation.
- **Environmental Hazard:** The ecotoxicological properties are unknown, but it should be handled as a potential environmental hazard.

Recommended Safety Precautions:

- **Engineering Controls:** Work with this compound should be conducted in a well-ventilated chemical fume hood.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
 - **Hand Protection:** Wear appropriate chemically resistant gloves (e.g., nitrile rubber).
 - **Skin and Body Protection:** A lab coat, long pants, and closed-toe shoes are required. Additional protective clothing may be necessary based on the scale of the experiment.
- **Hygiene Measures:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First-Aid Measures

In case of exposure, immediate medical attention is crucial.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

- **Handling:** Avoid creating dust or aerosols. Use only in a chemical fume hood. Prevent contact with skin and eyes. Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances. Keep locked up.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **6-Cyanonicotinimide** are not available in the public domain. Researchers must develop their own protocols with a strong emphasis on safety. A general workflow for handling a novel, potentially hazardous compound is outlined below.

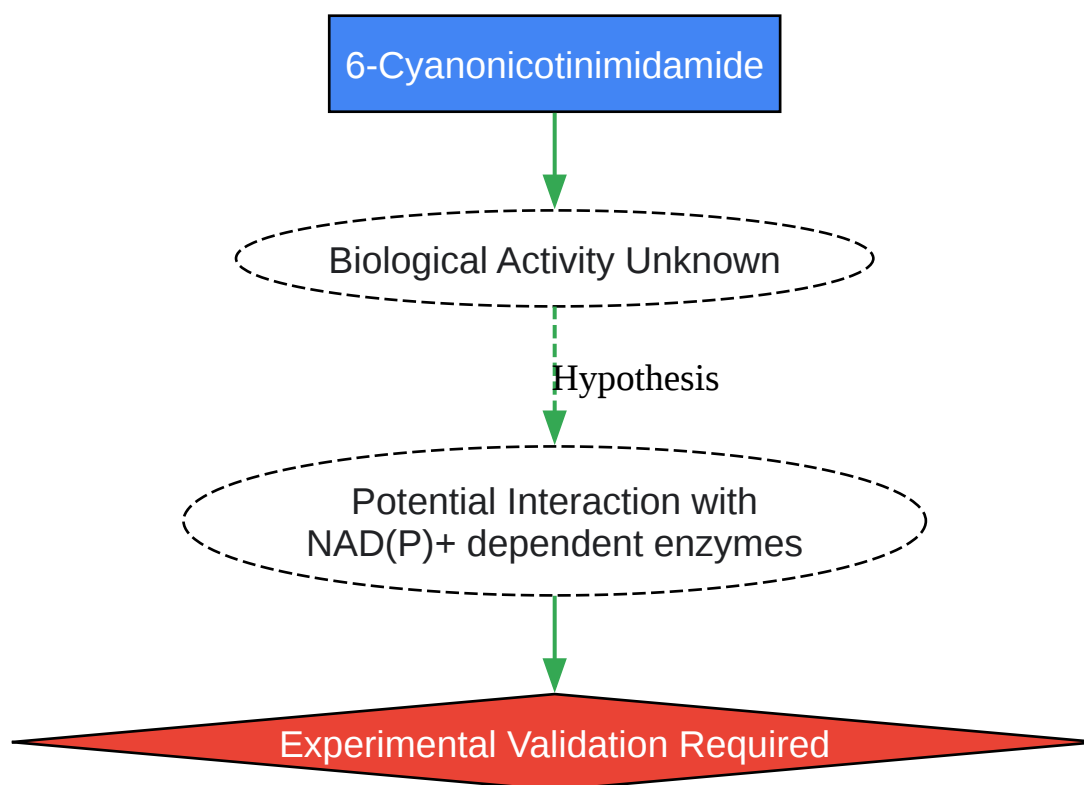


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General workflow for handling a novel chemical compound.

Signaling Pathways

There is no information available on the biological activity or signaling pathways associated with **6-Cyanonicotinimide**. Given the presence of the nicotinamide structure, it could potentially interact with enzymes that utilize NAD(P)⁺ as a cofactor, but this is purely speculative. Researchers investigating this compound would need to perform initial screening assays to determine its biological effects.



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Hypothesized biological investigation pathway.

In conclusion, **6-Cyanonicotinimidamide** is a compound with a significant lack of available safety and handling data. All work with this chemical must be preceded by a rigorous risk assessment, and researchers should operate under the assumption that it is highly toxic. The information provided in this guide is based on related structures and should be used for preliminary planning purposes only.

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References

- 1. 5-Cyanonicotinimidamide | C₇H₆N₄ | CID 133058451 - PubChem [pubchem.ncbi.nlm.nih.gov]

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